

Introduction: Acknowledging the Research Potential and Inherent Risks

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-3-hydroxybenzamide

CAS No.: 1243459-80-4

Cat. No.: B577629

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2-Chloro-3-hydroxybenzamide is a substituted aromatic amide with significant potential as a building block in medicinal chemistry and materials science. Its unique trifunctional substitution pattern—a chloro group, a hydroxyl group, and a carboxamide on a benzene ring—offers multiple reaction sites for the synthesis of complex molecules, including novel pharmaceutical candidates and functional materials. The strategic placement of these groups influences the molecule's electronic properties and reactivity, making it a valuable intermediate.

However, as with any novel or sparsely documented chemical compound, a thorough understanding of its potential hazards is paramount for ensuring laboratory safety and experimental integrity. This guide provides a comprehensive analysis based on data extrapolated from structurally analogous compounds, offering a robust framework for risk assessment and safe handling protocols. While a specific Safety Data Sheet (SDS) for **2-Chloro-3-hydroxybenzamide** is not readily available, this document synthesizes information from related molecules to construct a detailed and cautionary safety profile.

Section 1: Physicochemical and Toxicological Profile

The anticipated properties of **2-Chloro-3-hydroxybenzamide** are derived from analysis of its core functional groups and the influence of its substituents.

Predicted Physicochemical Properties

A summary of expected physicochemical data, crucial for handling, storage, and experimental design, is presented below. These values are estimated based on data from similar compounds like 2-chlorobenzamide, 3-hydroxybenzamide, and other substituted benzamides.

Property	Predicted Value	Rationale & Key Considerations
Molecular Formula	C ₇ H ₆ ClNO ₂	Derived from the chemical structure.
Molecular Weight	171.58 g/mol	Calculated from the atomic weights of the constituent atoms.
Appearance	White to off-white crystalline solid	Typical appearance for benzamide derivatives.[1]
Melting Point	> 150 °C (Decomposition may occur)	The presence of hydroxyl and amide groups suggests strong intermolecular hydrogen bonding, leading to a relatively high melting point compared to non-hydroxylated analogs.[2]
Solubility	Sparingly soluble in water; Soluble in alcohols, DMSO, DMF	The polar hydroxyl and amide groups confer some water solubility, but the chlorinated benzene ring reduces it. Good solubility is expected in polar organic solvents.[3]
Stability	Stable under normal laboratory conditions.	Benzamide structures are generally stable.[4] Avoid strong oxidizing agents, strong bases, and extreme temperatures to prevent decomposition.[5]

Toxicological Assessment: A Hazard-Based Analogy

Given the absence of specific toxicological data, a conservative approach is mandated. The hazard profile is constructed by considering the individual and synergistic effects of the

benzamide, chloro, and hydroxyl functionalities. The primary hazards are anticipated to be acute oral toxicity and irritation to the skin, eyes, and respiratory tract.

Hazard Class	GHS Classification (Anticipated)	Basis for Classification & Potential Health Effects
Acute Oral Toxicity	Category 4: Harmful if swallowed (H302)	Benzamide itself is harmful if swallowed, with an oral LD50 in rats reported around 1250 mg/kg for 2-chlorobenzamide. [5][6] Ingestion may lead to gastrointestinal distress. Always use appropriate containment and hygiene measures.[1]
Skin Corrosion/Irritation	Category 2: Causes skin irritation (H315)	Substituted benzamides and phenols can be irritating to the skin upon prolonged contact. [7] It is crucial to prevent skin exposure through the use of appropriate gloves and protective clothing.[8]
Serious Eye Damage/Irritation	Category 2A: Causes serious eye irritation (H319)	As a fine powder, the compound poses a significant risk of mechanical and chemical irritation to the eyes. [7] Chemical safety goggles are mandatory when handling this substance.[6]
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory irritation (H335)	Inhalation of dust can irritate the mucous membranes and upper respiratory tract.[7] All handling of the solid material should be conducted in a well-ventilated area or a chemical fume hood to minimize dust generation and inhalation.[9] [10]

Germ Cell Mutagenicity	Suspected of causing genetic defects (H341) - Precautionary	Some benzamide derivatives have been flagged for potential mutagenicity.[9][10] While not confirmed for this specific molecule, this potential hazard underscores the need for stringent containment and PPE to minimize exposure.
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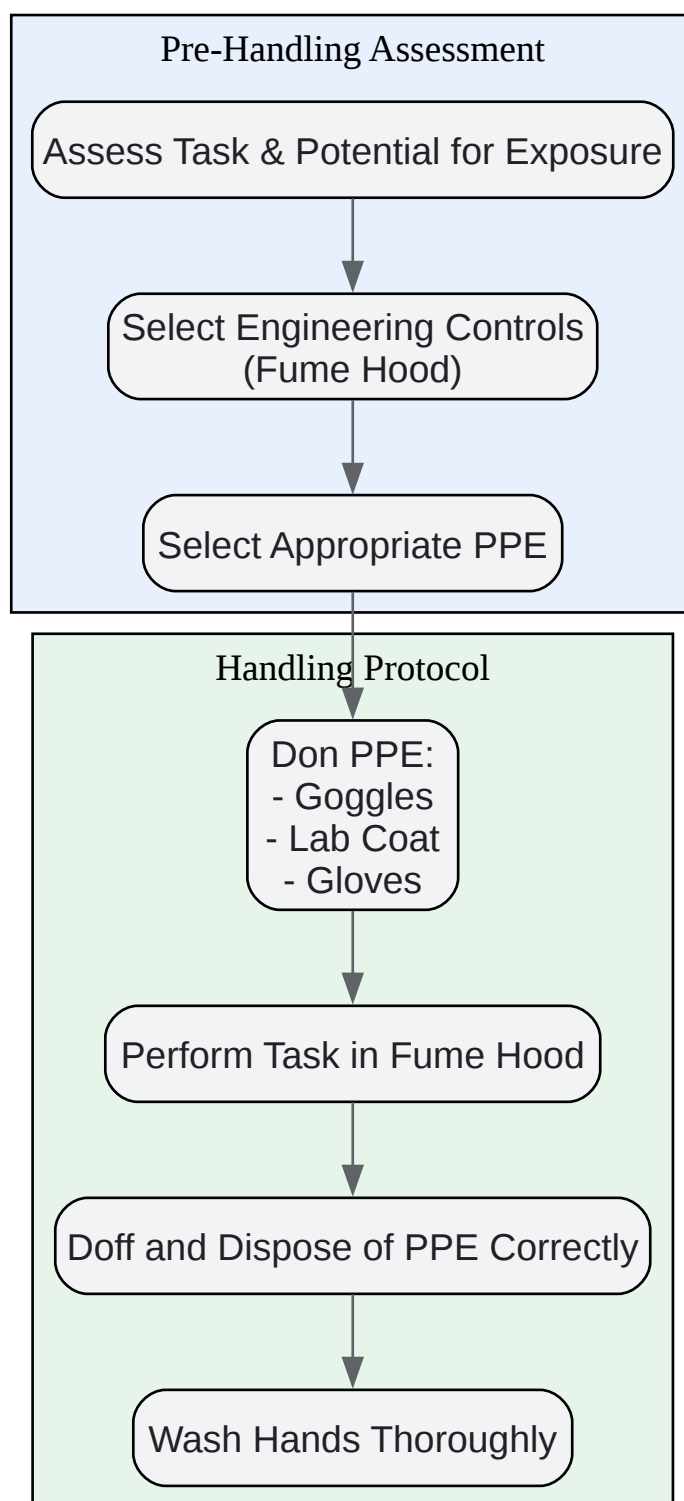
Section 2: Laboratory Handling, Risk Mitigation, and Emergency Protocols

A proactive approach to safety is essential when working with **2-Chloro-3-hydroxybenzamide**. The following protocols are designed to create a self-validating system of safety, where procedural steps inherently minimize risk.

Engineering Controls and Personal Protective Equipment (PPE)

The primary defense against exposure is a combination of robust engineering controls and appropriate PPE.

- Ventilation: All weighing and transfer operations involving the solid compound must be performed in a certified chemical fume hood to control dust.[11]
- Eye Protection: Chemical safety goggles or a face shield are mandatory.[6]
- Skin Protection: A standard laboratory coat must be worn.[11] Use nitrile gloves for incidental contact. For prolonged handling or in case of a spill, heavier-duty gloves should be considered. Always wash hands thoroughly after handling.[1][9]
- Respiratory Protection: If a fume hood is not available or if significant dust is generated, a NIOSH-approved respirator with a particulate filter (e.g., N95) is required.[11]



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Caption: Workflow for selecting and using PPE.

Storage and Incompatibility

Proper storage is critical to maintaining the compound's integrity and preventing hazardous reactions.

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. [\[4\]](#)[\[7\]](#) Keep away from sources of direct sunlight and moisture. [\[1\]](#)[\[5\]](#)
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases, which could lead to vigorous reactions or decomposition. [\[4\]](#)[\[5\]](#)

Spill and Emergency First-Aid Procedures

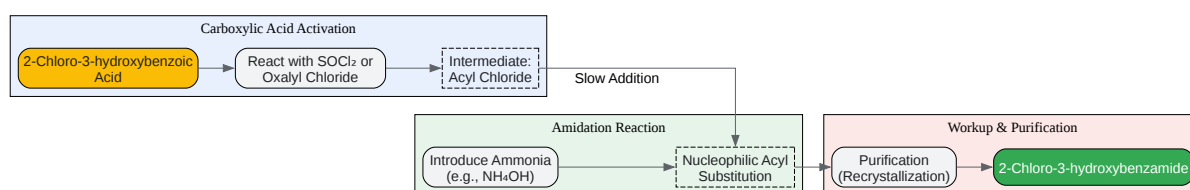
Prompt and correct responses to accidents can significantly mitigate harm.

Incident Type	First-Aid Protocol	Spill Cleanup Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][6] Seek immediate medical attention.	N/A
Skin Contact	Remove contaminated clothing. Immediately wash affected area with soap and plenty of water for at least 15 minutes.[4] If irritation persists, seek medical attention.	N/A
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1] Seek medical attention.	N/A
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give them one or two glasses of water to drink.[5] Call a poison control center or seek immediate medical attention.[1][6]	N/A

Minor Spill	Evacuate unnecessary personnel. Wearing full PPE, carefully sweep or vacuum up the solid material, avoiding dust generation.[1][9] Place in a sealed, labeled container for disposal. Clean the spill area with a wet cloth and decontaminate.	Evacuate the area. Wearing full PPE including respiratory protection, carefully sweep up the spilled material.[11] Place into a suitable, labeled container for chemical waste disposal.[10] Prevent entry into sewers or waterways.[4] Ventilate the area and wash the spill site.
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Section 3: Synthesis and Reaction Workflow Considerations

While the primary focus of this guide is safety, understanding the compound's synthetic context is crucial for researchers. A plausible synthetic route involves the amidation of 2-chloro-3-hydroxybenzoic acid.



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Caption: Plausible synthesis workflow for **2-Chloro-3-hydroxybenzamide**.

Experimental Protocol Considerations:

- **Activation Step:** The conversion of the carboxylic acid to a more reactive species like an acyl chloride is a standard procedure.^[12] This step often involves reagents like thionyl chloride or oxalyl chloride, which are themselves highly corrosive and toxic. This must be performed in a fume hood with appropriate scrubbers.
- **Amidation:** The reaction with an ammonia source is typically exothermic. Slow addition and temperature control are crucial to prevent side reactions and ensure safety.
- **Workup and Purification:** The final product isolation may involve filtration and recrystallization. Care must be taken to handle the powdered product safely, as detailed in Section 2.

Conclusion: A Framework for Responsible Research

2-Chloro-3-hydroxybenzamide presents opportunities for innovation in drug development and chemical synthesis. This potential can only be realized through a commitment to the highest standards of laboratory safety. By understanding the extrapolated hazards, implementing robust engineering controls, consistently using appropriate personal protective equipment, and being prepared for emergencies, researchers can confidently and responsibly explore the applications of this versatile compound. This guide serves as a foundational document to be integrated into your laboratory's specific risk assessments and standard operating procedures.

References

- metasci. (n.d.). Safety Data Sheet Benzamide.
- Oxford Lab Fine Chem LLP. (n.d.). MATERIAL SAFETY DATA SHEET - BENZAMIDE 98%.
- Fisher Scientific. (2025, December 22). SAFETY DATA SHEET - Benzamide, 2-chloro-.
- Loba Chemie. (2016, April 28). BENZAMIDE FOR SYNTHESIS MSDS.
- Suvchem Laboratory Chemicals. (n.d.). BENZAMIDE (FOR SYNTHESIS).
- Apollo Scientific. (2023, August 3). Safety Data Sheet - 2-Chloro-3-hydroxybenzaldehyde.
- Sigma-Aldrich. (n.d.). 2-Chloro-3-hydroxybenzaldehyde 97%.
- ScienceLab.com. (2010, June 10). Material Safety Data Sheet Benzamide.
- PubChem. (n.d.). 2-chloro-N-[3-(hydroxyamino)-3-oxopropyl]benzamide.
- Sigma-Aldrich. (2024, September 7). SAFETY DATA SHEET - p-Hydroxybenzamide.
- Sigma-Aldrich. (2025, November 6). SAFETY DATA SHEET.
- Fisher Scientific. (2025, September 17). SAFETY DATA SHEET - Benzaldehyde, 2-hydroxy-3-methoxy-.
- Sigma-Aldrich. (2015, June 16). Safety Data Sheet - Benzamide.

- MilliporeSigma. (2025, November 6). SAFETY DATA SHEET - Benzyl 4-hydroxybenzoate.
- Raza, A., et al. (n.d.). N-(3-Chlorophenyl)-2-hydroxybenzamide. PMC.
- Fisher Scientific. (2025, December 26). SAFETY DATA SHEET - 5-Chloro-2-hydroxybenzamide.

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Sources

1. lobachemie.com [lobachemie.com]
 2. [2-Chloro-3-hydroxybenzaldehyde 97 56962-10-8](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
 3. ojs.wiserpub.com [ojs.wiserpub.com]
 4. oxfordlabfinechem.com [oxfordlabfinechem.com]
 5. suvchemlaboratorychemicals.com [suvchemlaboratorychemicals.com]
 6. fishersci.com [fishersci.com]
 7. fishersci.com [fishersci.com]
 8. WERCS Studio - Application Error [assets.thermofisher.com]
 9. sds.metasci.ca [sds.metasci.ca]
 10. dept.harpercollege.edu [dept.harpercollege.edu]
 11. actylislab.com [actylislab.com]
 12. N-(3-Chlorophenyl)-2-hydroxybenzamide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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